

An In-depth Technical Guide to the Safety and Handling of 2-Octenal

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Compound of Interest

Compound Name: 2-Octenal

Cat. No.: B7770461

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-Octenal**, a reactive aldehyde used in various industrial applications. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical responsibly and mitigate potential health risks.

Chemical and Physical Properties

2-Octenal, specifically the **trans-2-Octenal** isomer, is a colorless to pale yellow liquid with a characteristic fatty, green, and slightly citrus-like odor.^[1] It is classified as a combustible liquid and is soluble in alcohol and fixed oils, but not miscible or difficult to mix in water.^{[2][3]}

Property	Value	References
Chemical Formula	C8H14O	[2][4]
Molar Mass	126.20 g/mol	[5]
CAS Number	2548-87-0 (trans-isomer)	[4][5]
Appearance	Clear, colorless to pale yellow liquid	[4]
Density	0.846 g/mL at 25°C	[2][6]
Boiling Point	84-86°C at 19 mmHg	[2][6]
Flash Point	66 °C (150.8 °F) - closed cup	[6]
Vapor Density	>1 (vs air)	[6]
Refractive Index	n _{20/D} 1.45	[2][6]
Solubility	Not miscible or difficult to mix in water. Soluble in alcohol and fixed oils.	[2]

Hazard Identification and Classification

2-Octenal is classified as a hazardous substance. It is a combustible liquid and is irritating to the skin, eyes, and respiratory system.[4][5][7] Prolonged or repeated exposure may cause skin sensitization.[7]

Hazard Classification	Category	GHS Hazard Statement	References
Flammable Liquid	Category 4	H227: Combustible liquid	[3] [5]
Skin Irritation	Category 2	H315: Causes skin irritation	[4] [5]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	[4] [5]
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3	H335: May cause respiratory irritation	[5]

Toxicological Information

The toxicity of **2-Octenal**, as an α,β -unsaturated aldehyde, is primarily attributed to its electrophilic nature, allowing it to react with biological nucleophiles such as proteins and DNA. This reactivity is the basis for its irritant and sensitizing properties.

Acute Toxicity

Quantitative data for the acute toxicity of trans-**2-Octenal** is not consistently available across various safety data sheets, with many indicating "no data available".[\[8\]](#)[\[9\]](#) For structurally similar α,β -unsaturated aldehydes, such as trans-2-hexenal, the following values have been reported and may be considered for read-across purposes:

Endpoint	Value	Species	Reference
Oral LD50	780 mg/kg	Rat	[10]
Dermal LD50	600 mg/kg	Rabbit	[10]

Irritation and Sensitization

trans-**2-Octenal** is a known skin and eye irritant.[4][5] Studies on analogous α,β -unsaturated aldehydes confirm their irritant properties.[11] Furthermore, there is potential for skin sensitization upon repeated contact.[7]

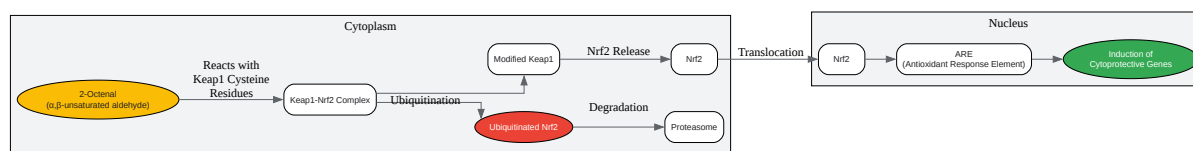
Genotoxicity

While some α,β -unsaturated aldehydes have shown mutagenic potential in the Ames test, particularly in *Salmonella typhimurium* strain TA100, the mutagenicity tends to decrease with increasing chain length.[12] Specific Ames test results for **2-Octenal** are not readily available in the searched literature.

Mechanism of Toxicity: Signaling Pathways

The toxicity of α,β -unsaturated aldehydes is linked to their ability to induce cellular stress and activate specific signaling pathways.

Keap1-Nrf2-ARE Pathway: As electrophiles, α,β -unsaturated aldehydes can react with cysteine residues on the Keap1 protein.[13][14] This modification disrupts the Keap1-Nrf2 complex, leading to the stabilization and nuclear translocation of the transcription factor Nrf2.[14] In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various cytoprotective genes, inducing their expression.[15] This represents a cellular defense mechanism against electrophilic and oxidative stress.



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Keap1-Nrf2 signaling pathway activation by **2-Octenal**.

MAPK and NF- κ B Pathways: Studies on other α,β -unsaturated aldehydes, such as 4-hydroxynonenal (HNE), have demonstrated the activation of Mitogen-Activated Protein Kinase (MAPK) pathways, including JNK.[2][3] These pathways, along with the NF- κ B signaling cascade, are involved in cellular responses to stress, inflammation, and apoptosis.[16][17] The activation of these pathways by **2-Octenal** is plausible given its structural similarity to other reactive aldehydes.

Metabolism and Detoxification

The primary routes of detoxification for α,β -unsaturated aldehydes involve:

- Oxidation: Conversion to the corresponding carboxylic acid.
- Reduction: Conversion to the corresponding alcohol.
- Glutathione Conjugation: Reaction with glutathione (GSH), a key step in the mercapturic acid pathway, leading to the formation of more water-soluble and excretable compounds.[6][10][18]

Experimental Protocols for Safety Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are crucial for the reliable assessment of chemical safety.

Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Test System: Healthy young adult albino rabbits are typically used.[19][20]
- Procedure: A small amount (e.g., 0.5 mL for liquids) of the test substance is applied to a shaved patch of skin on the back of the rabbit. The application site is then covered with a gauze patch and a semi-occlusive dressing for a period of 4 hours.[4][21]
- Observation: After the exposure period, the dressing is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours post-application.[4][21]

- Scoring: The severity of the skin reactions is scored according to a standardized grading system. The Primary Irritation Index (PII) is calculated based on these scores.[\[20\]](#)

Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to cause eye irritation or damage.

- Test System: Healthy young adult albino rabbits are the recommended species.[\[5\]](#)[\[22\]](#)
- Procedure: A single dose (e.g., 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye remains untreated and serves as a control.[\[3\]](#)[\[22\]](#)
- Observation: The eyes are examined for signs of corneal opacity, iritis, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.[\[3\]](#)
- Scoring: The ocular lesions are scored according to a standardized system to determine the degree of irritation.[\[3\]](#)

Bacterial Reverse Mutation Test (Ames Test; OECD 471)

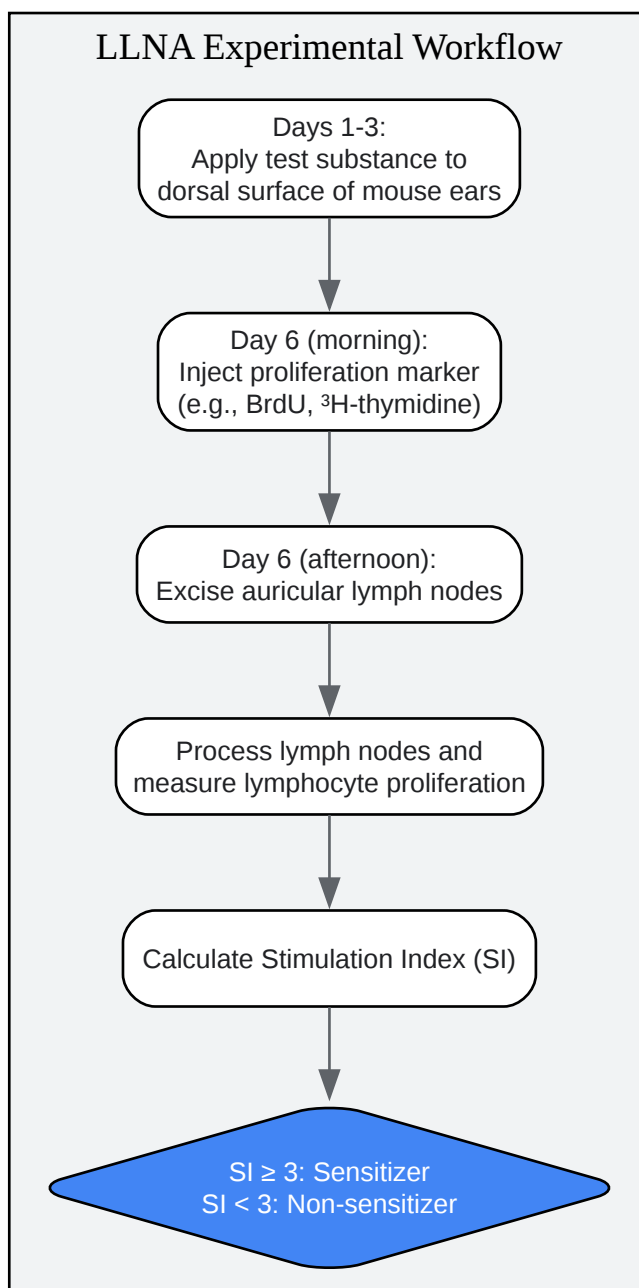
This in vitro test is widely used to assess the mutagenic potential of a chemical.

- Test System: Several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g., histidine for *Salmonella*) are used.
- Procedure: The bacterial strains are exposed to various concentrations of the test substance, both with and without a metabolic activation system (S9 mix from rat liver).[\[23\]](#) The mixture is then plated on a minimal agar medium lacking the essential amino acid.[\[23\]](#)
- Observation: After incubation, the number of revertant colonies (colonies that have regained the ability to grow in the absence of the amino acid) is counted.
- Interpretation: A significant, dose-dependent increase in the number of revertant colonies compared to the control indicates that the substance is mutagenic.

Skin Sensitization: Local Lymph Node Assay (LLNA; OECD 429)

The LLNA is the preferred in vivo method for assessing the skin sensitization potential of a chemical.

- Test System: Mice, typically of the CBA/J strain, are used.[\[6\]](#)
- Procedure: The test substance is applied to the dorsal surface of the ears of the mice for three consecutive days.[\[6\]](#) A vehicle control and a positive control are also included.
- Measurement of Proliferation: On day 6, the mice are injected with a radiolabeled substance (e.g., ^3H -methyl thymidine) or a non-radioactive alternative that is incorporated into the DNA of proliferating cells. Several hours later, the draining auricular lymph nodes are excised, and the proliferation of lymphocytes is measured.[\[12\]](#)[\[24\]](#)
- Calculation of Stimulation Index (SI): The level of proliferation in the test groups is compared to the vehicle control group, and a Stimulation Index (SI) is calculated. An SI of 3 or greater is generally considered a positive result, indicating that the substance is a skin sensitizer.[\[24\]](#)



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General workflow for the Local Lymph Node Assay (LLNA).

Handling and Safety Precautions

Given the hazardous properties of **2-Octenal**, strict safety measures must be implemented to minimize exposure.

Engineering Controls

- Work with **2-Octenal** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)

Personal Protective Equipment (PPE)

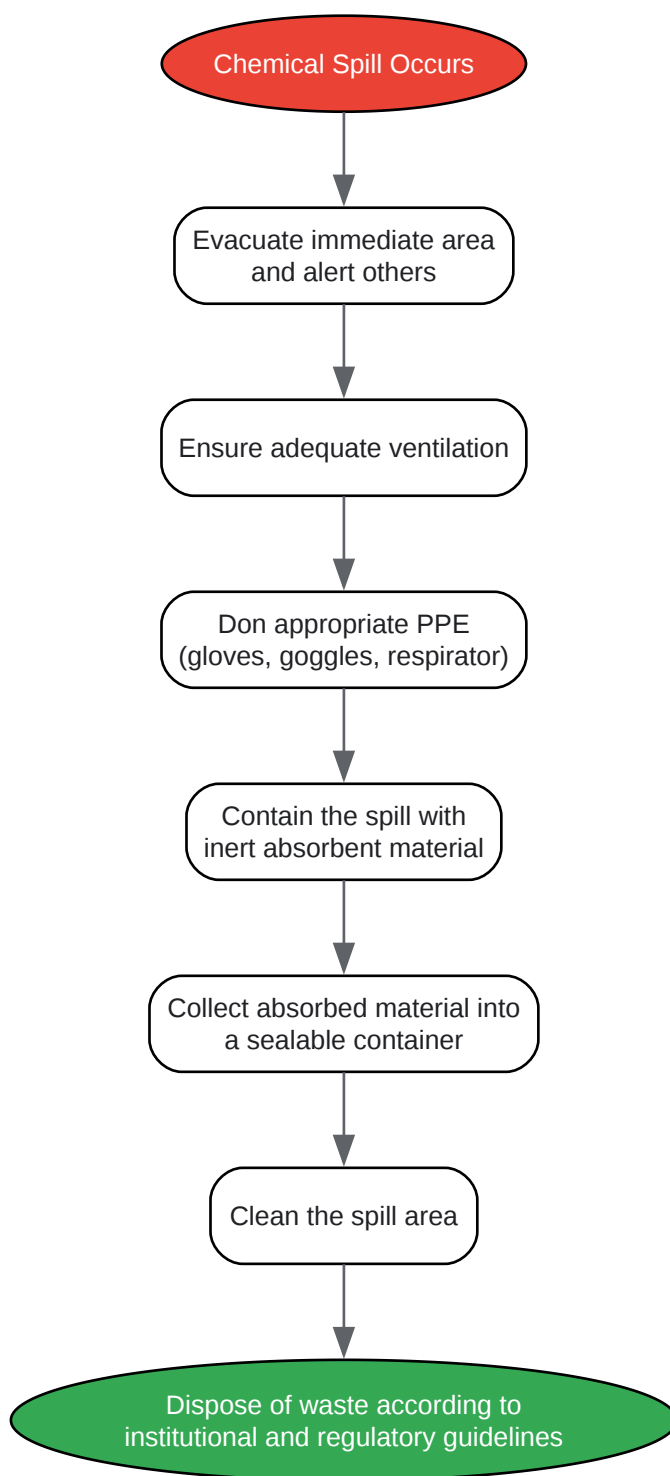
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[\[5\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a respirator with an appropriate cartridge for organic vapors should be used.[\[5\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[12\]](#)
- Store separately from strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)[\[5\]](#)

Spills and Disposal

- In case of a spill, absorb the material with an inert absorbent (e.g., sand, earth) and collect it in a suitable container for disposal.[\[4\]](#)
- Avoid breathing vapors and ensure adequate ventilation during cleanup.[\[4\]](#)
- Dispose of waste in accordance with local, state, and federal regulations.[\[12\]](#)



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Logical workflow for responding to a chemical spill.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If symptoms persist, seek medical attention.
[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[4][12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][12]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[4]

Occupational Exposure Limits

Currently, there are no specific occupational exposure limits (OELs) established for trans-**2-Octenal** by major regulatory bodies such as OSHA or ACGIH.[25][26][27] In the absence of a specific OEL, it is prudent to handle **2-Octenal** with a high degree of caution and to keep exposure to the lowest achievable level. For other aldehydes, such as acetaldehyde, the ACGIH has established a Threshold Limit Value-Ceiling (TLV-C) of 25 ppm.[28]

Conclusion

2-Octenal is a combustible and irritant chemical that requires careful handling to ensure the safety of laboratory personnel. A thorough understanding of its physicochemical properties, toxicological profile, and appropriate handling procedures is essential. While specific quantitative toxicity data for **2-Octenal** is limited, the information available for the broader class of α,β -unsaturated aldehydes provides a strong basis for a precautionary approach. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to safe work practices, the risks associated with the handling of **2-Octenal** can be effectively managed.

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